

Safeguarding Researchers: A Comprehensive Guide to Handling Evocalcet-D4

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Compound of Interest

Compound Name: Evocalcet-D4

Cat. No.: B15569986

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For laboratory professionals engaged in drug development and research, ensuring safety during the handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of **Evocalcet-D4**, a deuterated analog of Evocalcet. Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Evocalcet-D4**, a comprehensive approach to personal protection is necessary to prevent contact with skin, eyes, and the respiratory system. The following table summarizes the required personal protective equipment.

Protection Type	Required Equipment	Specifications and Use
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory to protect against splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves for integrity before use and change them frequently. Avoid direct skin contact.
Laboratory coat	A standard laboratory coat should be worn to protect personal clothing from contamination.	
Respiratory Protection	NIOSH-approved respirator	Required when working with the solid compound outside of a fume hood to prevent inhalation of dust.

Operational and Disposal Plans

Proper operational procedures and waste disposal are crucial for maintaining a safe laboratory.

Handling and Storage:

- **Ventilation:** Handle **Evocalcet-D4** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoiding Contact:** Take measures to avoid direct contact with the skin and eyes, and prevent the inhalation of dust or aerosols.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, collect the spilled material using an absorbent, inert material and place it in a designated, sealed container for disposal.

Disposal: Dispose of **Evocalcet-D4** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

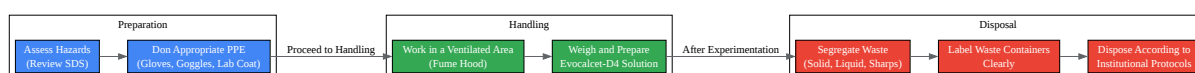
Hazard Identification and First Aid

Evocalcet is classified with the following hazards:

- Skin Irritation[1]
- Serious Eye Irritation[1]
- May cause respiratory irritation[1]
- Suspected of damaging fertility or the unborn child[2]
- Causes damage to organs through prolonged or repeated exposure[2]

First Aid Measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.



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Caption: Workflow for the safe handling and disposal of **Evocalcet-D4**.

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References

- 1. aksci.com [aksci.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Safeguarding Researchers: A Comprehensive Guide to Handling Evocalcet-D4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569986#personal-protective-equipment-for-handling-evocalcet-d4]

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